

An In-depth Technical Guide to 5-Hexen-2-ol

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Compound of Interest

Compound Name: 5-Hexen-2-OL

Cat. No.: B1606890

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This technical guide provides a concise overview of the fundamental physicochemical properties of **5-Hexen-2-ol**, a key aliphatic alcohol. The information is tailored for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Physicochemical Properties of 5-Hexen-2-ol

The quantitative data for **5-Hexen-2-ol** are summarized in the table below, offering a clear comparison of its key molecular and physical attributes.

Property	Value	Source
Molecular Formula	C6H12O	[1][2][3][4]
Molecular Weight	100.16 g/mol	[1][2][5][6][7]
Alternate Molecular Weight	100.1589 g/mol	[3][4]
CAS Registry Number	626-94-8	[1][3][4]
Density	0.828 g/mL at 25 °C	[5][7]
Boiling Point	130-131 °C	[5][7]
Refractive Index	n ₂₀ /D 1.4320	[5][7]

Stereoisomers

5-Hexen-2-ol exists as two stereoisomers, (S)-(+)-**5-Hexen-2-ol** and (R)-(-)-**5-Hexen-2-ol**, which exhibit distinct optical activities.

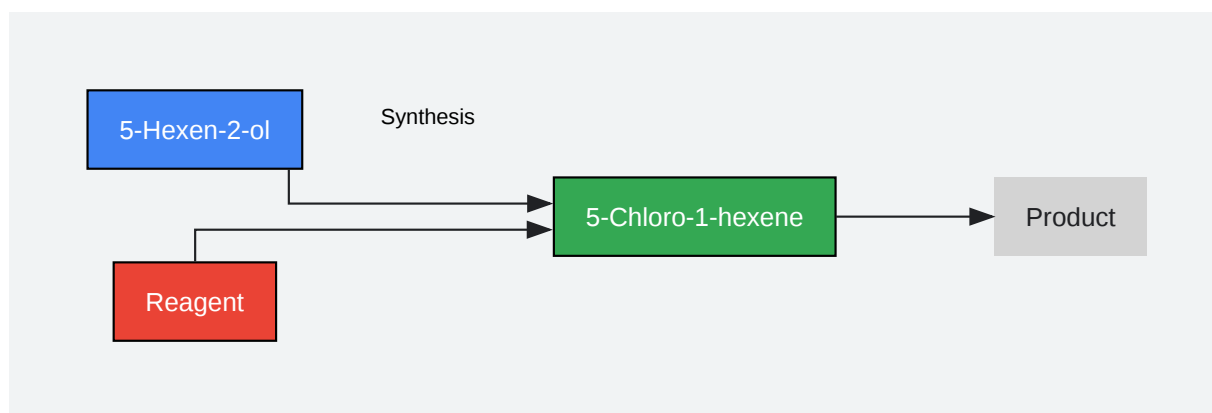
Isomer	CAS Number	Optical Activity
(S)-(+)-5-Hexen-2-ol	17397-24-9	$[\alpha]_{20/D} +15.0^\circ$, c = 1 in chloroform[5]
(R)-(-)-5-Hexen-2-ol	17397-29-4	$[\alpha]_{20/D} -15.0^\circ$, c = 1% in chloroform[7]

While **5-Hexen-2-ol** is a known chemical entity, detailed experimental protocols, and established signaling pathways relevant to drug development are not extensively documented in publicly available literature. The primary applications and studies appear to be centered on its use as a synthetic intermediate. For instance, it serves as a precursor in the synthesis of 5-Chloro-1-hexene.[6]

Due to the absence of specific signaling pathway information, a corresponding diagram cannot be generated at this time. Researchers interested in the biological activity of this compound would need to undertake exploratory studies to elucidate any potential pharmacological effects and mechanisms of action.

Logical Relationship: Synthesis Intermediate

The following diagram illustrates the role of **5-Hexen-2-ol** as a chemical intermediate.



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Caption: Role of **5-Hexen-2-ol** in chemical synthesis.

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